

# An In-Depth Technical Guide to Dimethyl cis-1,2-cyclopropanedicarboxylate

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## Compound of Interest

Compound Name:	Dimethyl cis-1,2-cyclopropanedicarboxylate
Cat. No.:	B148982

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For Researchers, Scientists, and Drug Development Professionals

## Introduction: The Unique Potential of a Strained Ring System

In the landscape of molecular scaffolds used in medicinal chemistry and organic synthesis, the cyclopropane ring holds a distinct and valuable position. Its inherent ring strain and rigid, three-dimensional structure offer a unique set of properties that can be leveraged to address complex challenges in drug design and the synthesis of novel chemical entities. **Dimethyl cis-1,2-cyclopropanedicarboxylate**, identified by its CAS number 826-34-6, is a key representative of this class of molecules.<sup>[1][2]</sup> This guide provides a comprehensive technical overview of its synthesis, properties, and applications, with a focus on the causal reasoning behind its utility for researchers and drug development professionals. The conformational rigidity of the cyclopropane ring can enhance metabolic stability and improve binding affinity to biological targets.<sup>[3]</sup>

## Physicochemical and Spectroscopic Profile

Understanding the fundamental properties of **Dimethyl cis-1,2-cyclopropanedicarboxylate** is crucial for its effective application in research and development. These properties dictate its behavior in reaction media, its potential for purification, and its compatibility with various analytical techniques.

Property	Value	Source
CAS Number	826-34-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	158.15 g/mol	<a href="#">[1]</a>
Appearance	Clear, colorless liquid	<a href="#">[1]</a>
Density	1.15 g/mL at 25 °C	Thermo Fisher Scientific
Boiling Point	112 °C at 18 mmHg	Thermo Fisher Scientific
Melting Point	34-38 °C	Thermo Fisher Scientific
Refractive Index (n <sub>20/D</sub> )	1.4450 to 1.4470	<a href="#">[1]</a>
Solubility	Soluble in all organic solvents; insoluble in water.	Thermo Fisher Scientific
InChI Key	JBVOSZYUSFDYIN-SYDPRGILSA-N	<a href="#">[1]</a>

Spectroscopic data is essential for the verification of the compound's identity and purity. While specific spectra are proprietary to suppliers, typical characterization would involve <sup>1</sup>H NMR, <sup>13</sup>C NMR, and Infrared (IR) spectroscopy to confirm the presence of the cyclopropane ring protons and the ester functional groups.

## Strategic Synthesis: Achieving the **cis**-Stereochemistry

The synthesis of **dimethyl cis-1,2-cyclopropanedicarboxylate** is a multi-step process where the stereochemical control of the cyclopropane ring is of paramount importance. The most common and reliable approach involves the synthesis of the precursor, **cis-1,2-cyclopropanedicarboxylic acid**, followed by a classic Fischer esterification.

## Part 1: Synthesis of **cis-1,2-Cyclopropanedicarboxylic Acid**

A robust method for the synthesis of the cis-diacid precursor starts from the commercially available 3-oxabicyclo[3.1.0]hexane-2,4-dione.<sup>[4]</sup> This approach is advantageous due to its efficiency and stereochemical control.

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Experimental Protocol: Hydrolysis of 3-oxabicyclo[3.1.0]hexane-2,4-dione<sup>[4]</sup>

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 3-oxabicyclo[3.1.0]hexane-2,4-dione in either water or ethanol.
- Hydrolysis: Heat the mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. If ethanol was used as the solvent, remove it under reduced pressure.
- Isolation: The resulting aqueous solution is then acidified with a strong acid (e.g., HCl) to precipitate the cis-1,2-cyclopropanedicarboxylic acid.
- Purification: The crude product can be purified by recrystallization from water to yield the pure diacid.

Causality: The choice of hydrolysis of the cyclic anhydride ensures the cis stereochemistry of the carboxylic acid groups is retained in the final product.

## Part 2: Fischer Esterification to Dimethyl cis-1,2-cyclopropanedicarboxylate

With the cis-diacid in hand, the final step is the conversion of the carboxylic acid groups to their corresponding methyl esters. The Fischer esterification is a classic and reliable method for this transformation, utilizing an excess of the alcohol (methanol) in the presence of an acid catalyst.<sup>[5][6][7]</sup>

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### Experimental Protocol: Fischer Esterification[5][7]

- Reaction Setup: To a clean, dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **cis-1,2-cyclopropanedicarboxylic acid**.
- Reagent Addition: Add a large excess of methanol, which also serves as the solvent. While stirring, slowly and carefully add a catalytic amount of concentrated sulfuric acid.
- Reaction Conditions: Heat the mixture to reflux. The reaction is typically refluxed for several hours to drive the equilibrium towards the ester product.
- Workup: After cooling, the reaction mixture is poured into a separatory funnel containing deionized water. The aqueous layer is then extracted multiple times with an organic solvent such as diethyl ether or ethyl acetate.
- Neutralization and Washing: The combined organic layers are washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine to remove any remaining water.
- Drying and Concentration: The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude **dimethyl cis-1,2-cyclopropanedicarboxylate**.
- Purification: The final product can be purified by vacuum distillation.

Trustworthiness: This two-step synthesis is a well-established and reproducible method. The purity of the final product should be confirmed by Gas Chromatography (GC) and spectroscopic methods (NMR, IR).

## Applications in Research and Drug Development

The unique structural and stereochemical properties of **dimethyl cis-1,2-cyclopropanedicarboxylate** make it a valuable tool for researchers, particularly in the field of medicinal chemistry. The cyclopropane scaffold is increasingly recognized for its ability to impart favorable properties to drug candidates.[8][9]

## Enzyme Inhibition and Drug Design

The rigid cyclopropane ring can act as a conformationally constrained scaffold, mimicking the transition states of enzymatic reactions.<sup>[10]</sup> This makes its derivatives potent enzyme inhibitors.

- O-Acetylserine Sulphydrylase (OASS) Inhibition: Derivatives of cyclopropane-1,2-dicarboxylic acid have been identified as potent inhibitors of OASS, a key enzyme in the cysteine biosynthesis pathway of bacteria and plants, but absent in mammals.<sup>[4][10]</sup> This makes OASS an attractive target for the development of novel antibiotics. The dicarboxylic acid moiety is crucial for binding to the enzyme's active site.<sup>[4]</sup> **Dimethyl cis-1,2-cyclopropanedicarboxylate** can serve as a key intermediate for the synthesis of a library of OASS inhibitors with varied functionalities.

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## As a Versatile Synthetic Building Block

Beyond enzyme inhibition, **dimethyl cis-1,2-cyclopropanedicarboxylate** is a versatile building block in organic synthesis. The ester groups can be readily transformed into a variety of other functional groups, such as amides, alcohols, and other esters, allowing for the creation of diverse molecular architectures. Its use has been explored in the synthesis of constrained amino acids and other complex molecules.

- Cis-Trans Isomerization Studies: This compound has been used as a cyclopropyl radical trap to study cis-trans isomerization, providing insights into reaction mechanisms catalyzed by enzymes like extradiol catechol dioxygenases.

## Conclusion

**Dimethyl cis-1,2-cyclopropanedicarboxylate** is more than just a simple diester; it is a powerful tool for chemical innovation. Its well-defined stereochemistry and the inherent properties of the cyclopropane ring provide a solid foundation for the design and synthesis of novel molecules with potential therapeutic applications. For researchers and drug development

professionals, understanding the synthesis and reactivity of this compound opens the door to exploring new chemical space and developing next-generation therapeutics.

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